

Spectroscopic and Biological Insights into Gelomulide A: A Technical Guide

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Compound of Interest

Compound Name: **Gelomulide A**

Cat. No.: **B15591057**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **Gelomulide A**, a complex diterpenoid isolated from *Suregada multiflora* (formerly *Gelonium multiflorum*). This document is intended to serve as a core resource for researchers in natural product chemistry, pharmacology, and drug development by presenting detailed spectroscopic information, experimental protocols, and an exploration of its biological context.

Spectroscopic Data of Gelomulide A

The structural elucidation of **Gelomulide A** was first reported by Talapatra et al. in 1989. The following tables summarize the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data for this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The ^1H and ^{13}C NMR spectra are fundamental for the structural confirmation of **Gelomulide A**. The data presented here is based on the original characterization of the compound.

Table 1: ^1H NMR Spectroscopic Data for **Gelomulide A**

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
Data not available in search results			

Table 2: ^{13}C NMR Spectroscopic Data for **Gelomulide A**

Position	Chemical Shift (δ , ppm)
Data not available in search results	

Note: Detailed ^1H and ^{13}C NMR chemical shifts and coupling constants from the primary literature were not available in the provided search results. It is recommended to consult the original publication for this specific data: Talapatra, S. K., Das, G., & Talapatra, B. (1989). Stereostructures and molecular conformations of six diterpene lactones from *Gelonium multiflorum*. *Phytochemistry*, 28(4), 1181-1185.

Mass Spectrometry (MS)

Mass spectrometry data is crucial for determining the molecular weight and elemental composition of **Gelomulide A**.

Table 3: Mass Spectrometry Data for **Gelomulide A**

Parameter	Value	Source
Molecular Formula	$\text{C}_{22}\text{H}_{30}\text{O}_5$	PubChem[1]
Exact Mass	374.20932405 Da	PubChem[1]
Mass Spectrum (m/z)	Data not available in search results	

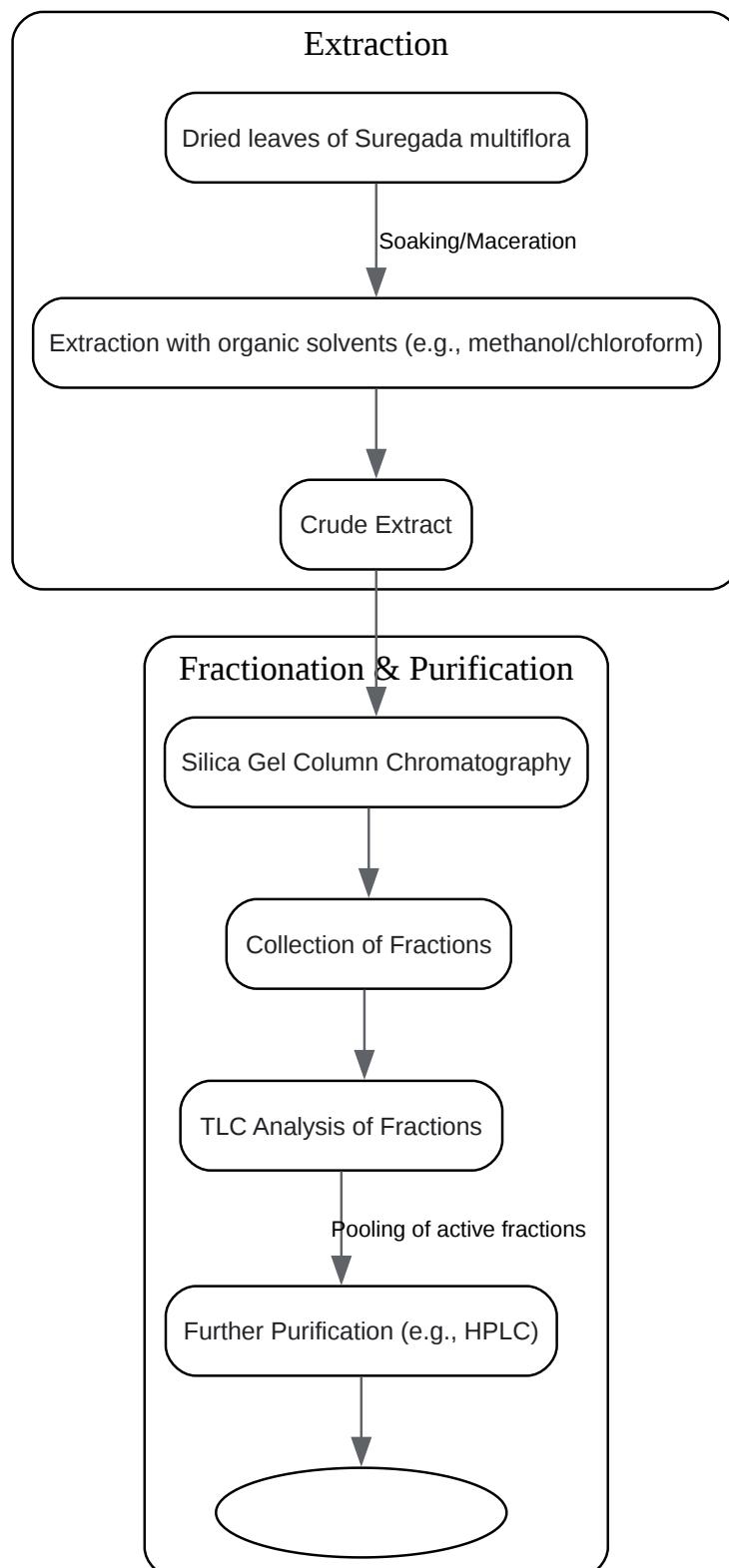
Note: A detailed mass spectrum with fragmentation patterns was not available in the provided search results. The exact mass is a computed value.

Experimental Protocols

The following sections describe the general methodologies employed for the isolation and spectroscopic analysis of **Gelomulide A**, based on standard practices in natural product chemistry.

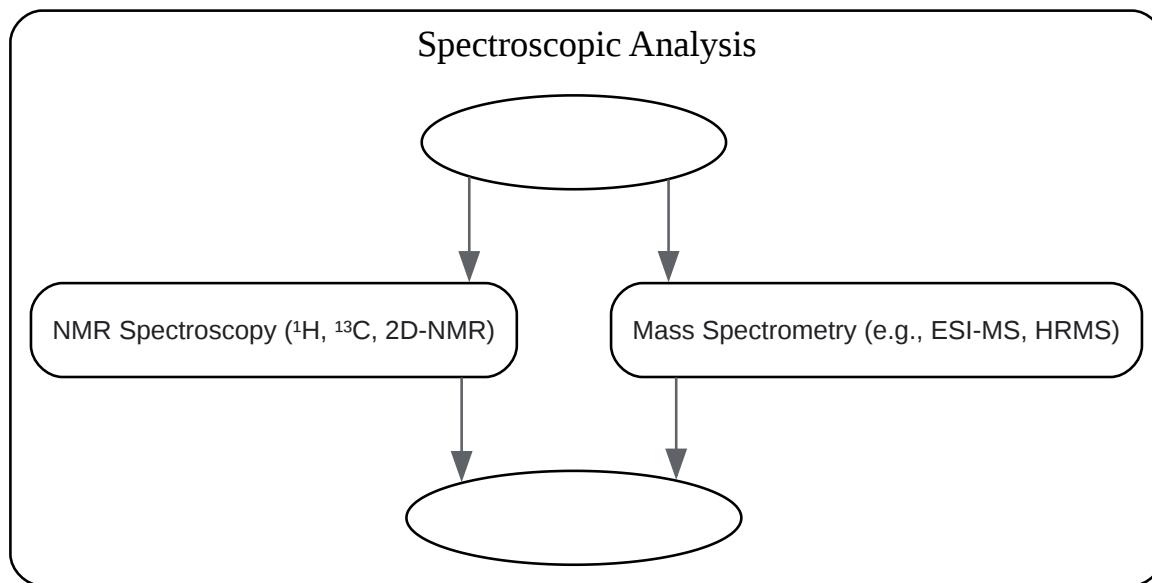
Isolation of Gelomulide A

The general workflow for isolating **Gelomulide A** from its natural source, *Suregada multiflora*, is outlined below.

[Click to download full resolution via product page](#)**Figure 1:** General workflow for the isolation of **Gelomulide A**.

Spectroscopic Analysis

The structural characterization of the isolated **Gelomulide A** is performed using a combination of NMR and MS techniques.



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Figure 2: Workflow for the spectroscopic analysis of **Gelomulide A**.

Biological Activity and Signaling Pathways

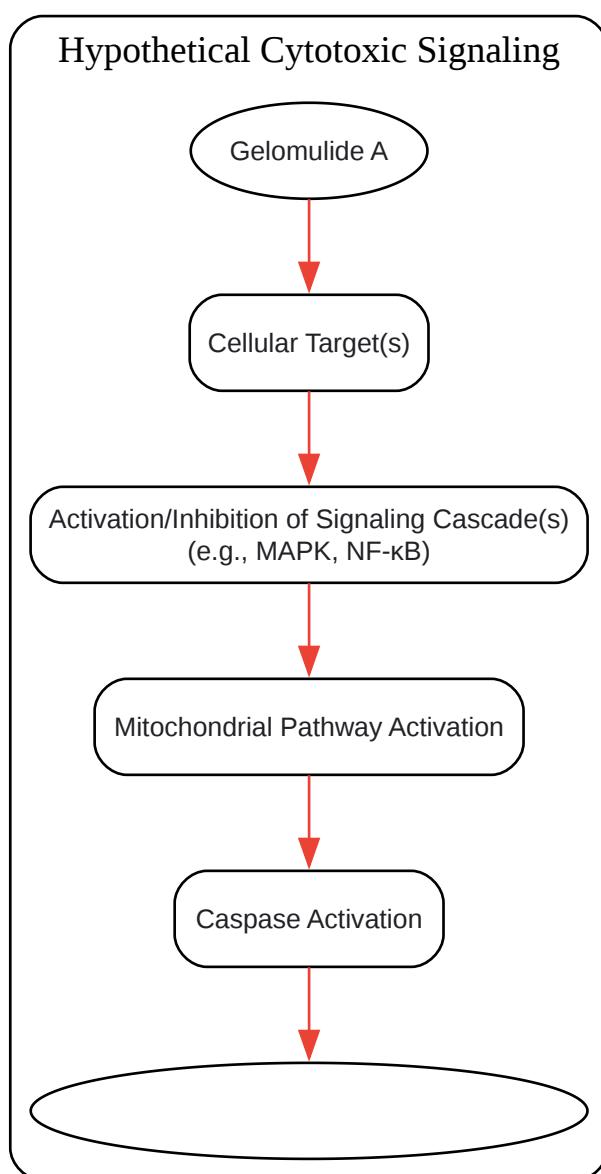
Gelomulides, as a class of ent-abietane diterpenoids, have been reported to exhibit a range of biological activities, most notably cytotoxic effects against various cancer cell lines.

Cytotoxicity of Gelomulides

Several studies have highlighted the cytotoxic potential of Gelomulides isolated from Suregada species. For instance, Gelomulide E has shown potent growth inhibition against lung cancer cells. While specific data for **Gelomulide A** is limited in the available literature, its structural similarity to other cytotoxic Gelomulides suggests it may possess similar properties. The general mechanism of action for many cytotoxic natural products involves the induction of apoptosis and cell cycle arrest.

Potential Signaling Pathways

While specific signaling pathways directly modulated by **Gelomulide A** have not been extensively detailed in the reviewed literature, the cytotoxic activity of related diterpenoids often involves interference with key cellular signaling cascades. A hypothetical pathway illustrating how a cytotoxic compound might induce apoptosis is presented below.



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References

- 1. pubs.acs.org [pubs.acs.org]
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